

Technical Safety Guide: 1,2-Didecanoyl-3-chloropropanediol-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,2-Didecanoyl-3-chloropropanediol-d5

Cat. No.: B15558421

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **1,2-Didecanoyl-3-chloropropanediol-d5**, a deuterated ester of 3-chloropropanediol. Due to the limited availability of a specific Safety Data Sheet (SDS) for this isotopically labeled compound, this guide synthesizes information from available data sheets for the non-deuterated analog and related chloropropanediol compounds. It is intended for use in a research and development context by qualified personnel.

Compound Identification and Properties

1,2-Didecanoyl-3-chloropropanediol-d5 is a deuterium-labeled version of 1,2-Didecanoyl-3-chloropropanediol, which is an ester product.^{[1][2]} The primary use of such deuterated compounds is as internal standards for quantitative analysis by methods like NMR, GC-MS, or LC-MS, or as tracers in metabolic studies.^[3]

Table 1: Physical and Chemical Properties

Property	Data	Source
Synonyms	3-Chloropropane-1,2-diyl didecanoate-d5	Inferred from related compounds
Appearance	Likely a solid	[4]
Storage	Recommended to be stored at room temperature in the continental US, though this may vary elsewhere. For long-term stability, storage in a freezer is advised. Always refer to the Certificate of Analysis for specific storage conditions.	[1][2][3][4]
Intended Use	For research use only. Not for human or therapeutic use.	[1][5]

Hazard Identification and Toxicological Summary

Direct toxicological data for **1,2-Didecanoyl-3-chloropropanediol-d5** is not readily available. The safety profile is therefore inferred from the hazardous properties of the parent compound, 3-chloro-1,2-propanediol (3-MCPD), and its esters. 3-MCPD is a known food contaminant and has been the subject of extensive toxicological evaluation.

Warning: The non-deuterated parent compound, 3-chloro-1,2-propanediol, is classified as toxic, a suspected carcinogen, and may damage fertility or the unborn child.[6][7] It is also fatal if inhaled and causes damage to organs (kidney and testes) through prolonged or repeated exposure.[6][7]

Table 2: Summary of Potential Hazards (based on 3-Chloro-1,2-propanediol)

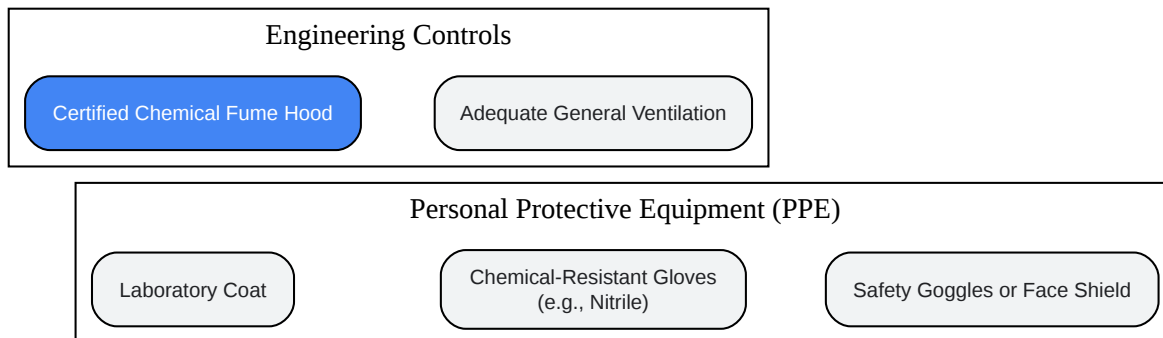
Hazard Category	Classification	Key Findings	Source
Acute Toxicity (Oral)	Toxic if swallowed.	Category 3	[6][8]
Acute Toxicity (Inhalation)	Fatal if inhaled.	Category 2	[6][8]
Skin Corrosion/Irritation	Causes skin irritation.	Category 2	[6][8]
Serious Eye Damage/Irritation	Causes serious eye damage.	Category 1	[6][8]
Carcinogenicity	Suspected of causing cancer.	Category 2	[6][7][8]
Reproductive Toxicity	May damage fertility or the unborn child.	Category 1B	[6][7][8]
Specific Target Organ Toxicity (Single Exposure)	Causes damage to organs (Kidney).	Category 1	[6][8]
Specific Target Organ Toxicity (Repeated Exposure)	Causes damage to organs (Testes) through prolonged or repeated exposure.	Category 1	[6]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the significant hazards associated with the parent compound, stringent safety protocols must be followed when handling **1,2-Didecanoyl-3-chloropropanediol-d5**.

Personal Protective Equipment (PPE) and Engineering Controls

A risk assessment should always be conducted before handling this compound. The following represents a general guideline.



[Click to download full resolution via product page](#)

Caption: Recommended PPE and Engineering Controls.

First Aid Measures

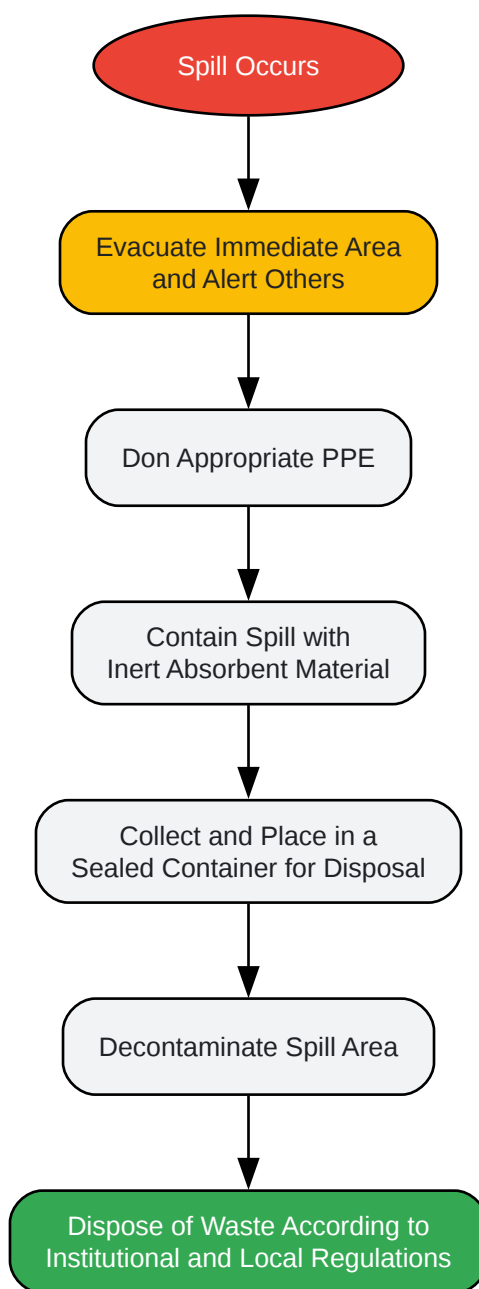
Immediate medical attention is critical in case of exposure.

Table 3: First Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[8][9]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap. Seek medical attention.	[8][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.	[6][8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[8][9]

Spill and Disposal Procedures

A detailed spill response and waste disposal plan should be in place before working with this compound.



[Click to download full resolution via product page](#)

Caption: General Spill Response Workflow.

Fire-Fighting Measures

In the event of a fire, the primary concern is the potential for the generation of hazardous decomposition products.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides (CO, CO₂) and hydrogen chloride gas.[8][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

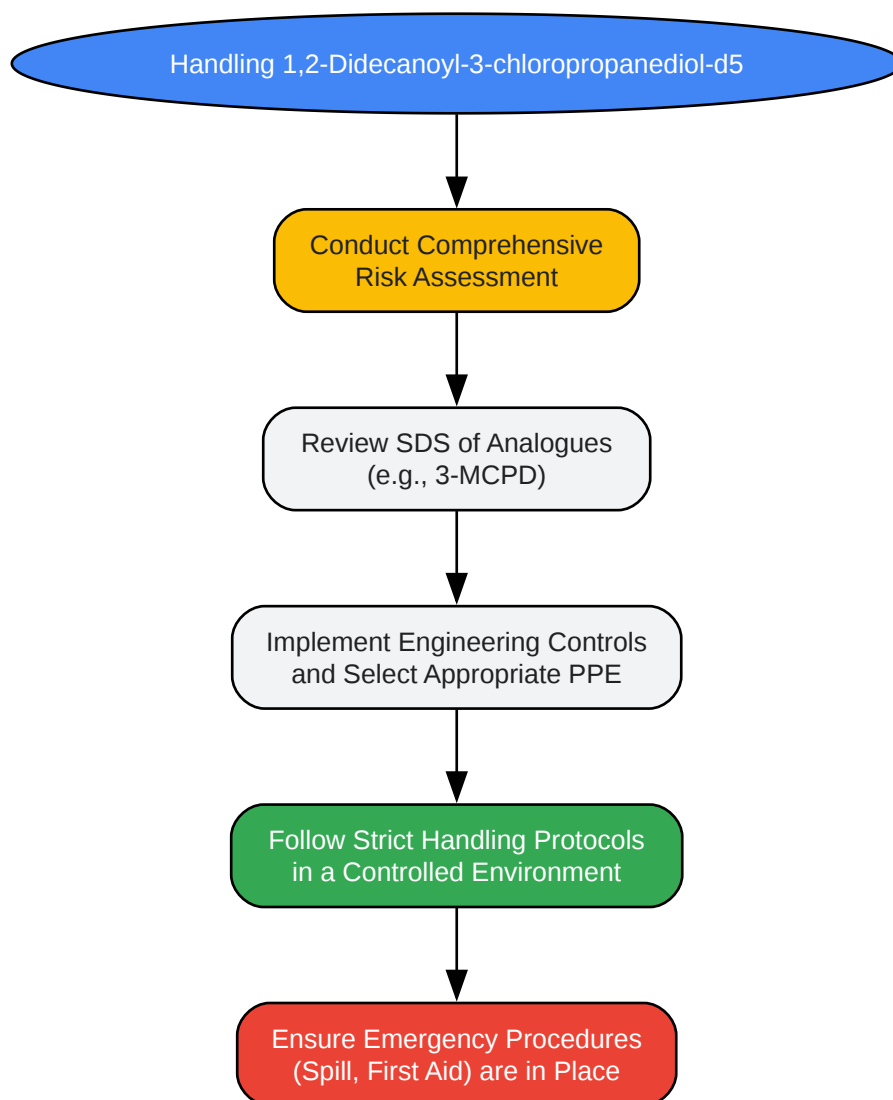
Stability and Reactivity

Understanding the chemical stability and reactivity is crucial for safe storage and handling.

- Chemical Stability: The product is expected to be stable under recommended storage conditions.[6][9]
- Incompatible Materials: Avoid strong oxidizing agents, acids, and bases.[8][9]
- Conditions to Avoid: Exposure to moisture should be avoided as the parent compound is hygroscopic.[6][10]

Logical Relationship for Safe Handling

The following diagram illustrates the logical flow for ensuring safety when working with **1,2-Didecanoyl-3-chloropropanediol-d5**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for safe chemical handling.

This guide is intended to supplement, not replace, a formal risk assessment and the user's own institutional safety protocols. Always consult the most up-to-date safety information and exercise caution when handling this and any related chemical compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. larodan.com \[larodan.com\]](#)
- [5. usbio.net \[usbio.net\]](#)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [7. ess.honeywell.com \[ess.honeywell.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. cdn isotopes.com \[cdn isotopes.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [Technical Safety Guide: 1,2-Didecanoyl-3-chloropropanediol-d5]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558421/docs#technical-safety-guide-1-2-didecanoyl-3-chloropropanediol-d5\]](https://www.benchchem.com/product/b15558421/docs#technical-safety-guide-1-2-didecanoyl-3-chloropropanediol-d5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)